

Technical Guide to Butyric-d4 Acid: Certificate of Analysis and Specifications

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Compound of Interest

Compound Name: *Butyric--d4 Acid*

Cat. No.: *B582203*

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This technical guide is designed for researchers, scientists, and professionals in drug development who utilize Butyric-d4 Acid. It provides a comprehensive overview of the data typically found in a Certificate of Analysis (CoA), details on analytical methodologies, and a workflow for the qualification of this isotopically labeled compound. It is important to note that "Butyric-d4 Acid" can refer to several isomers depending on the position of the deuterium atoms. This guide will address the specifications for commonly available isotopologues.

Data Presentation: Comparative Specifications

The following tables summarize the typical specifications for different commercially available deuterated isomers of butyric acid. These values are compiled from various supplier data sheets and represent common quality control parameters.

Table 1: Specifications for Butyric-2,2,3,3-d4 Acid

Parameter	Specification
Chemical Formula	C ₄ D ₄ H ₄ O ₂
Molecular Weight	92.13 g/mol
CAS Number	1219794-99-6
Appearance	Colorless to pale yellow liquid
Chemical Purity (by GC)	≥98%
Isotopic Purity (D)	≥98 atom % D
Water Content (by Karl Fischer)	≤0.5%
Refractive Index	Report value

Table 2: Specifications for Butyric-4,4,4-d3 Acid

Parameter	Specification
Chemical Formula	C ₄ D ₃ H ₅ O ₂
Molecular Weight	91.12 g/mol [1]
CAS Number	36789-14-7 [1]
Appearance	Colorless liquid
Chemical Purity (by GC)	≥99% [1]
Isotopic Purity (D)	≥98 atom % D [1]
Water Content (by Karl Fischer)	Report value
Refractive Index	Report value

Experimental Protocols

Detailed methodologies for the key analytical tests cited in the Certificate of Analysis are provided below.

Determination of Chemical Purity by Gas Chromatography (GC)

This method is used to determine the chemical purity of Butyric-d4 Acid and to identify and quantify any impurities.

Principle: Gas chromatography separates volatile compounds in a mixture. The sample is vaporized and injected into a chromatographic column. The compounds are separated based on their differential partitioning between a stationary phase coated on the column and a mobile gas phase. A detector measures the quantity of the compounds as they elute from the column.

Instrumentation:

- **Gas Chromatograph:** Equipped with a Flame Ionization Detector (FID).
- **Column:** A non-polar capillary column, such as a DB-1 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness).
- **Carrier Gas:** Helium or Nitrogen, at a constant flow rate.
- **Injector:** Split/splitless injector.

Procedure:

- **Sample Preparation:** Prepare a solution of Butyric-d4 Acid in a suitable solvent (e.g., methylene chloride) at a concentration of approximately 1 mg/mL.
- **Instrument Setup:**
 - Set the injector temperature to 250°C.
 - Set the detector temperature to 300°C.
 - Set the oven temperature program: Initial temperature of 50°C, hold for 2 minutes, then ramp to 250°C at a rate of 10°C/minute, and hold for 5 minutes.
- **Injection:** Inject 1 μ L of the prepared sample into the GC.

- **Data Analysis:** The purity is calculated by dividing the peak area of the Butyric-d4 Acid by the total area of all peaks in the chromatogram, expressed as a percentage.

Determination of Water Content by Karl Fischer Titration

This method is employed to determine the water content in the Butyric-d4 Acid sample.

Principle: The Karl Fischer titration is a specific method for water determination. It is based on a chemical reaction between water, iodine, sulfur dioxide, a base, and an alcohol. The endpoint is detected potentiometrically.

Instrumentation:

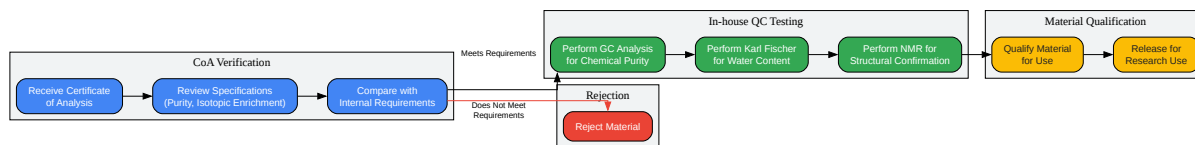
- **Karl Fischer Titrator:** Volumetric or coulometric titrator.
- **Titration Vessel:** A sealed vessel to prevent atmospheric moisture contamination.
- **Reagents:** Karl Fischer reagent (titrant) and a suitable solvent (e.g., methanol or a specialized solvent for organic acids).

Procedure:

- **Instrument Preparation:** The titrator is prepared and the solvent is pre-titrated to a dry endpoint to eliminate any residual water.
- **Sample Introduction:** A precisely weighed amount of the Butyric-d4 Acid sample is injected into the titration vessel.
- **Titration:** The sample is titrated with the Karl Fischer reagent until the endpoint is reached.
- **Calculation:** The water content is calculated automatically by the instrument based on the amount of titrant consumed and the weight of the sample. For organic acids, buffering of the solvent may be necessary to maintain an optimal pH range (pH 4-8) for the reaction.^[2]

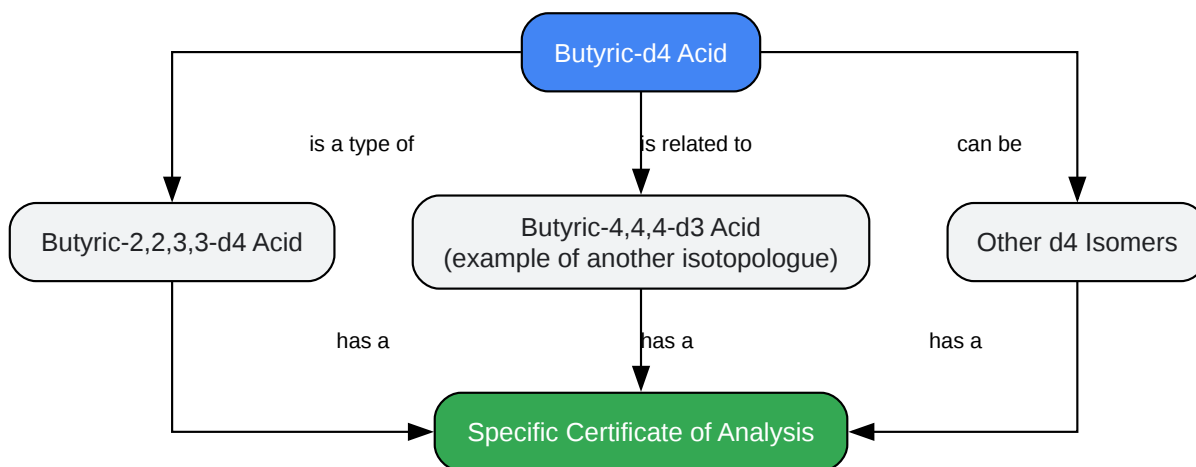
Mandatory Visualization

The following diagrams illustrate key workflows and logical relationships relevant to the analysis and use of Butyric-d4 Acid.



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Caption: Workflow for the verification and qualification of Butyric-d4 Acid.



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Caption: Logical relationship between Butyric-d4 Acid and its specific isomers.

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References

- 1. Butyric acid-4,4,4-d3 98 atom % D | 36789-14-7 [sigmaaldrich.com]
- 2. Determination of Water Content in Acids, Aqueous Using Karl Fischer Titration [sigmaaldrich.com]
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